

R-DHLA compared to other thiol antioxidants

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: (R)-Dihydrolipoic acid

CAS No.: 119365-69-4

Cat. No.: S541135

Get Quote

Thiol Antioxidants Comparison

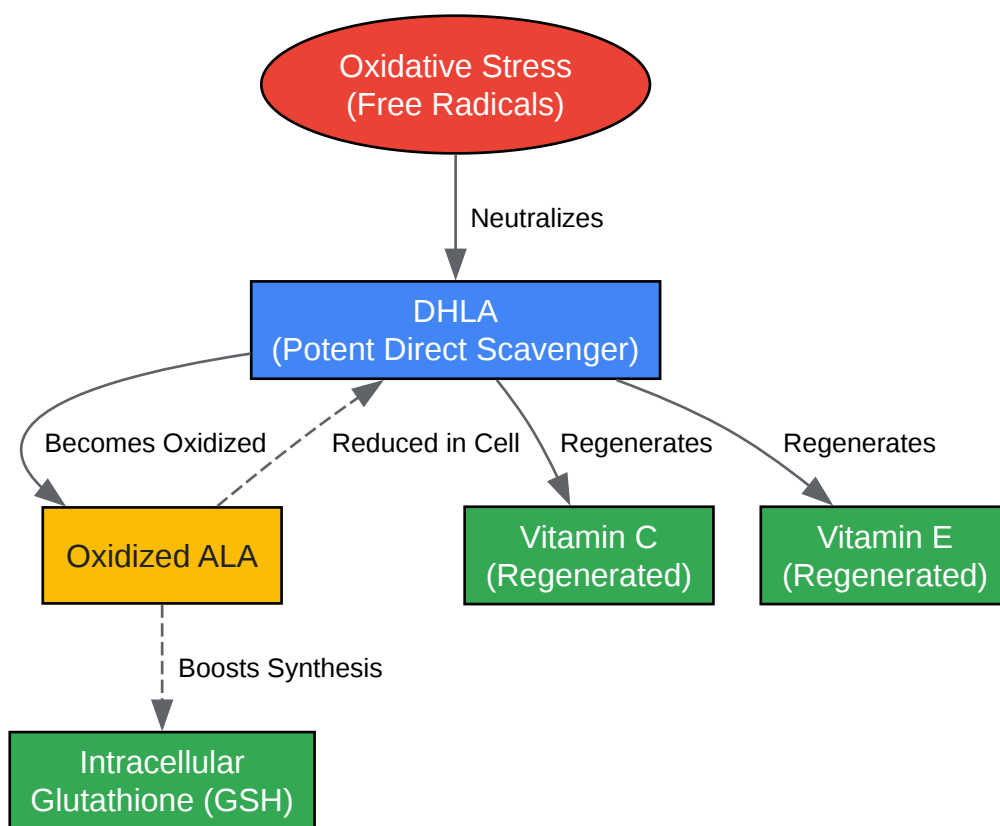
Antioxidant	Key Mechanisms & Properties	Experimental Evidence & Performance
R-DHLA (Reduced form of R-Lipoic Acid)	- Universal antioxidant (soluble in both lipids and water) [1] [2] [3].	
	<ul style="list-style-type: none">• Regenerates endogenous antioxidants like vitamins C and E, and glutathione (GSH) [1] [2] [3].• Metal chelation (binds Fe³⁺, Cu²⁺, Zn²⁺, etc.) [1] [3].• Anti-inflammatory (inhibits NF-κB, reduces TNF-α and IL-6) [1] [3].• Antifibrotic (reverses profibrotic phenotype in fibroblasts) [4] [5]. - More effectively reduced oxidative stress and reversed profibrotic markers (collagen I, α-SMA) in scleroderma dermal fibroblasts than N-acetylcysteine (NAC) [4] [5].• Increased matrix metalloproteinase (MMP-1 & MMP-3) activity in scleroderma fibroblasts, suggesting enhanced tissue remodeling [4] [5].• More effective than its oxidized form (ALA) at scavenging peroxy radicals and preventing lipid peroxidation [3].	
	α-Lipoic Acid (ALA) (Oxidized form)	- Serves as a precursor to DHLA [3].
	• Antioxidant , but generally less potent than DHLA in direct radical scavenging [3].	
	• Can have pro-oxidant effects under specific conditions, such as modulating glucose uptake by transiently increasing peroxides [6] [7]. - Stimulated glucose uptake in 3T3-L1 adipocytes at early time points; the oxidized form, not DHLA, was found to be active in this process [6].	
	• Long-term incubation (24-48h) increased intracellular GSH levels [6].	N-Acetylcysteine (NAC) - Primarily acts as a precursor for cysteine , boosting glutathione (GSH) synthesis [4].

- An indirect antioxidant that replenishes the body's primary intracellular antioxidant (GSH). | - Showed beneficial antioxidant and antifibrotic effects in scleroderma fibroblasts, but was generally **less efficacious than DHLA** in most assays, including reducing collagen and α -SMA expression [4] [5]. | | **Glutathione (GSH)** | - The major **endogenous intracellular** thiol antioxidant [8].
- Directly neutralizes ROS and is recycled by enzymes like glutathione reductase. | - Difficult to raise intracellular GSH levels through direct supplementation, as it is broken down in the gut [2].
- ALA/DHLA can **increase intracellular GSH levels** by providing a substrate and inducing gene expression [1] [3]. |

Detailed Experimental Insights

The comparative data is supported by specific experimental studies that highlight R-DHLA's mechanisms and advantages.

- **Direct Comparison with NAC in a Disease Model:** A key study investigating scleroderma (systemic sclerosis) provides a direct, head-to-head comparison between **DHLA** and **NAC**.
 - **Experimental Protocol:** Dermal fibroblasts were isolated from healthy subjects and patients with diffuse cutaneous scleroderma. Cells were treated with or without 500 μ M DHLA or 20 mM NAC for 48-72 hours. Outcomes measured included cellular oxidative stress (using fluorescent probes like DHE and DCFH-DA), protein expression (Col I, α -SMA, phospho-PDGFR) by immunofluorescence and Western blot, and gene expression by qRT-PCR [4] [5].
 - **Findings:** While both antioxidants were beneficial, **DHLA consistently showed better efficacy** than NAC in lowering oxidative stress, decreasing the expression of profibrotic proteins (Collagen I, α -SMA), and inactivating the PDGFR signaling pathway [4] [5]. This suggests DHLA has a broader and more potent mechanism of action beyond just raising glutathione levels.
- **The Unique Redox Couple: ALA and DHLA:** The powerful synergy between ALA and its reduced form, DHLA, is a key feature.
 - **The Antioxidant Regeneration Cycle:** DHLA is a potent direct radical scavenger. After neutralizing a free radical, it may become oxidized. However, the ALA/DHLA pair can also regenerate other oxidized antioxidants, such as vitamin C and vitamin E, restoring their protective capabilities. This places the ALA/DHLA system at a central node in the body's antioxidant network [2] [3].
 - **Boosting Glutathione:** Unlike NAC, which is a precursor, ALA/DHLA can help increase intracellular glutathione levels by modulating the expression of genes involved in GSH synthesis [1] [3]. The following diagram illustrates this central role.



[Click to download full resolution via product page](#)

Diagram: The Central Role of the ALA/DHLA Redox Couple in Antioxidant Defense.

Important Nuances for Consideration

While the data is promising, a complete objective guide must account for critical nuances.

- **Context-Dependent Pro-Oxidant Activity:** Under specific conditions, particularly in the presence of certain metal ions, **DHLA can exhibit pro-oxidant behavior**, potentially promoting the formation of reactive oxygen species [7]. The overall effect (anti- vs. pro-oxidant) is highly dependent on the cellular environment, metal ion concentration, and the type of oxidant stress [7].
- **The R- vs. S- Enantiomer Issue:** Most biological activity resides in the natural **R- enantiomer** of lipoic acid [1] [2]. Many early studies used a synthetic 50/50 mixture of R- and S- forms. Therefore, the superior performance of **R-DHLA** may not be fully reflected in data from experiments using the racemic mixture.
- **Bioavailability Challenges:** A significant hurdle for R-DHLA as a therapeutic is its **chemical instability**; it is easily oxidized [1]. Therefore, a major focus of current research is on developing stable R-DHLA derivatives and advanced drug delivery systems to overcome this limitation [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Advances in α -Lipoic Acid for Disease Prevention [pmc.ncbi.nlm.nih.gov]
2. The DHLA Supplement: Benefits Of R -Lipoic Acid - Life Extension [lifeextension.com]
3. Alpha-Lipoic Acid: Biological Mechanisms and Health ... [mdpi.com]
4. Lipoic acid plays a role in scleroderma: insights obtained from... [pubmed.ncbi.nlm.nih.gov]
5. Lipoic acid plays a role in scleroderma: insights obtained from... [arthritis-research.biomedcentral.com]
6. R-alpha-lipoic acid action on cell redox status, the insulin ... [pubmed.ncbi.nlm.nih.gov]
7. Pro-oxidant actions of α -lipoic acid and dihydrolipoic acid [sciencedirect.com]
8. : Role in Oxidative Stress-Related Disorders | IntechOpen Thiols [intechopen.com]

To cite this document: Smolecule. [R-DHLA compared to other thiol antioxidants]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b541135#r-dhla-compared-to-other-thiol-antioxidants>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com